

A Comparative Analysis of Urea and Urea Phosphate on Soil pH

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Urea phosphate*

Cat. No.: *B1195089*

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For researchers, scientists, and agricultural professionals, understanding the impact of nitrogen fertilizers on soil chemistry is paramount for sustainable crop production and maintaining soil health. This guide provides an objective comparison of two common nitrogen sources, urea and **urea phosphate**, and their distinct effects on soil pH, supported by experimental data.

Urea is the most widely used nitrogen fertilizer globally, prized for its high nitrogen content and relatively low cost. **Urea phosphate**, a compound containing both nitrogen and phosphorus, is recognized for its acidic properties. Their application triggers a series of chemical reactions in the soil that lead to divergent short-term and long-term pH changes.

Immediate and Long-Term Soil pH Alterations

The application of urea to soil initiates a two-step process influencing pH. Initially, the hydrolysis of urea, catalyzed by the enzyme urease, consumes hydrogen ions (H^+) from the soil solution, leading to a temporary increase in pH in the immediate vicinity of the fertilizer granule.^[1] This localized alkalinity can be significant, especially in soils with low buffering capacity.^[1] Subsequently, the ammonium (NH_4^+) produced from urea hydrolysis undergoes nitrification, a microbial process that releases H^+ ions, ultimately causing a long-term decrease in soil pH, or acidification.^[2]

In contrast, **urea phosphate** is inherently acidic. Its dissolution in the soil immediately releases phosphoric acid and urea. This initial acidity can help to counteract the temporary alkaline effect of urea hydrolysis and can be beneficial in neutral to alkaline soils by increasing the availability of micronutrients. The subsequent nitrification of the ammonium derived from the

urea component will further contribute to soil acidification, similar to the long-term effect of urea.

Comparative Experimental Data on Soil Acidification

Direct comparative studies quantifying the pH changes from both urea and **urea phosphate** are limited. However, research comparing urea with other phosphate-containing fertilizers like Diammonium Phosphate (DAP) provides valuable insights into the acidifying potential of such compounds. The following data is from an 8-week incubation study on three different soil types.

Fertilizer	Application		Initial pH	Final pH	pH Change
	Rate (kg/ha)	Soil Type			
Control	0	Nyabisindu	5.320	5.320	0
Urea	40	Nyabisindu	5.320	5.133	-0.187
Urea	80	Nyabisindu	5.320	5.140	-0.180
DAP	100	Nyabisindu	5.320	5.103	-0.217
DAP	200	Nyabisindu	5.320	5.117	-0.203
Control	0	Kajondi	4.903	4.903	0
Urea	40	Kajondi	4.903	4.743	-0.160
Urea	80	Kajondi	4.903	4.710	-0.193
DAP	100	Kajondi	4.903	4.830	-0.073
DAP	200	Kajondi	4.903	4.617	-0.286
Control	0	Gihanga	8.180	8.180	0
Urea	40	Gihanga	8.180	7.790	-0.390
Urea	80	Gihanga	8.180	7.760	-0.420
DAP	100	Gihanga	8.180	7.813	-0.367
DAP	200	Gihanga	8.180	7.710	-0.470

Data adapted from a study comparing Urea and Diammonium Phosphate (DAP). DAP serves as a proxy for a phosphate-containing acidifying fertilizer.[3][4]

Experimental Protocols

The data presented above was generated from a controlled laboratory incubation study. The general methodology is as follows:

1. Soil Collection and Preparation:

- Representative soil samples were collected from three different locations (Nyabisindu, Kajondi, and Gihanga).
- The soils were air-dried, crushed to pass through a 2 mm sieve, and homogenized.
- Initial physico-chemical properties, including pH, were determined.

2. Incubation Experiment:

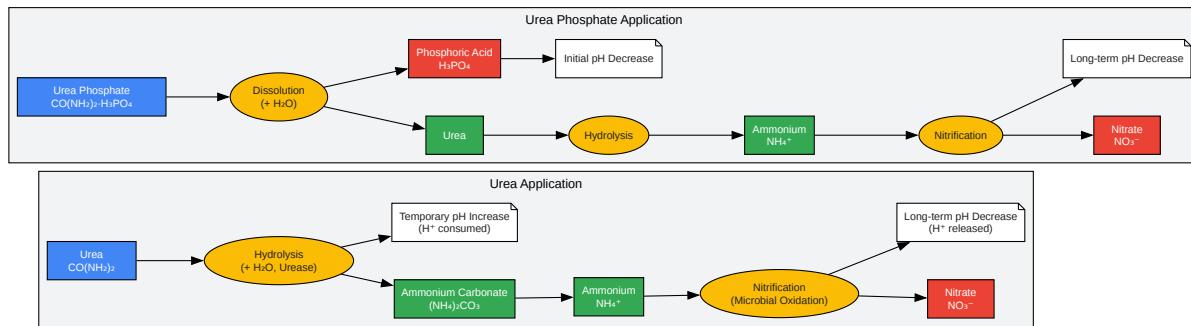
- A predetermined amount of soil was placed in incubation vessels.
- Urea and DAP were applied at rates equivalent to 40 and 80 kg/ha for urea, and 100 and 200 kg/ha for DAP. A control group with no fertilizer was also included.
- The moisture content of the soil was adjusted to an optimal level for microbial activity.
- The vessels were incubated under controlled temperature conditions for a period of 8 weeks.

3. Soil Analysis:

- At the end of the incubation period, soil samples were taken from each vessel.
- Soil pH was measured using a pH meter in a soil-water suspension.

Signaling Pathways and Experimental Workflows

To visualize the chemical transformations and experimental processes, the following diagrams are provided.



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Figure 1: Chemical pathways of urea and **urea phosphate** in soil and their impact on pH.

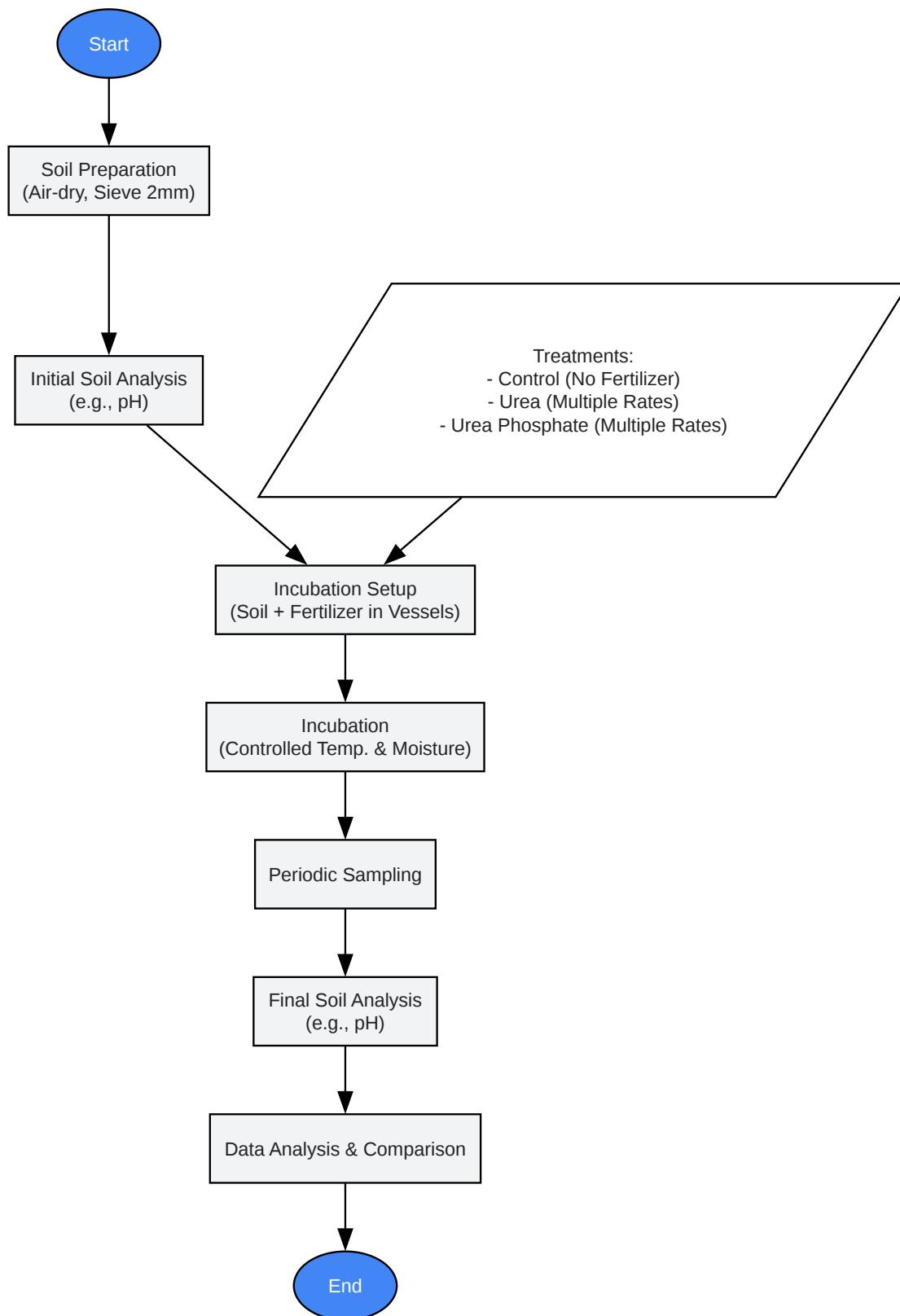
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Figure 2: Generalized workflow for a soil incubation experiment comparing fertilizer effects.

Conclusion

The choice between urea and **urea phosphate** can have significantly different consequences for soil pH. Urea application leads to a transient increase in pH followed by a long-term acidifying effect. **Urea phosphate**, being an acidic fertilizer, causes an initial decrease in soil pH upon application, which is compounded by the subsequent nitrification of its urea component.

For soils that are neutral to alkaline, the initial acidity of **urea phosphate** can be advantageous for nutrient availability. In acidic soils, the acidifying nature of both fertilizers, particularly **urea phosphate**, necessitates careful management and consideration of liming to maintain optimal pH for crop growth. The selection of the appropriate nitrogen source should, therefore, be guided by the specific soil conditions, crop requirements, and long-term soil health management goals.

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